

Personal protective equipment for handling Ethyl 1-aminocyclopropanecarboxylate hydrochloride

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Compound of Interest

	<i>Ethyl 1-</i>
Compound Name:	<i>aminocyclopropanecarboxylate</i>
	<i>hydrochloride</i>

Cat. No.: B556856

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Essential Safety and Handling Guide: Ethyl 1-aminocyclopropanecarboxylate hydrochloride

This guide provides immediate, essential safety and logistical information for handling **Ethyl 1-aminocyclopropanecarboxylate hydrochloride** in a laboratory setting. The following procedural steps are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Ethyl 1-aminocyclopropanecarboxylate hydrochloride is classified with the following hazards:

Hazard Class	GHS Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1][2]	Warning	GHS07
Skin Irritation (Category 2)	H315: Causes skin irritation[1][3][4][5]	Warning	GHS07
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[3][4][5]	Warning	GHS07
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[3][4][5]	Warning	GHS07

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Ethyl 1-aminocyclopropanecarboxylate hydrochloride** to minimize exposure and ensure personal safety.[3][4][5]

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety glasses or goggles.[3]	Protects against dust particles and splashes that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Chloroprene rubber, \geq 0.5 mm thickness). Lab coat.	Prevents skin contact which can cause irritation.[6]
Respiratory Protection	Use a dust mask (e.g., N95 or P1). For higher exposure, use a respirator with appropriate cartridges (e.g., OV/AG/P99 or ABEK-P2).[3]	Minimizes inhalation of dust which can cause respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedures

Engineering Controls and Preparation

- Ventilation: Always handle **Ethyl 1-aminocyclopropanecarboxylate hydrochloride** in a well-ventilated area. A chemical fume hood is recommended to control exposure.
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in good working order.
- Work Area Preparation: Designate a specific area for handling the chemical. Cover the work surface with absorbent, disposable bench paper.

Handling and Use

- Avoid Dust Formation: This compound is a powder, so care must be taken to avoid generating dust.[1][5]
- Weighing: If weighing is necessary, do so in a ventilated enclosure or fume hood.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[6][7]
- Clothing: Remove any clothing that becomes contaminated.[6][8]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1]
- Conditions: Store in a cool place, protected from heat, direct sunlight, and moisture.[1][6] Recommended storage temperature is 0-8 °C.[9]

Emergency and First Aid Procedures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1] [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, consult a physician. [1] [5] [7] [8]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [3] [4] [5] [8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [1] [3] [5]

Disposal Plan

Dispose of **Ethyl 1-aminocyclopropanecarboxylate hydrochloride** and its containers in accordance with all local, state, and federal regulations.

Waste Collection

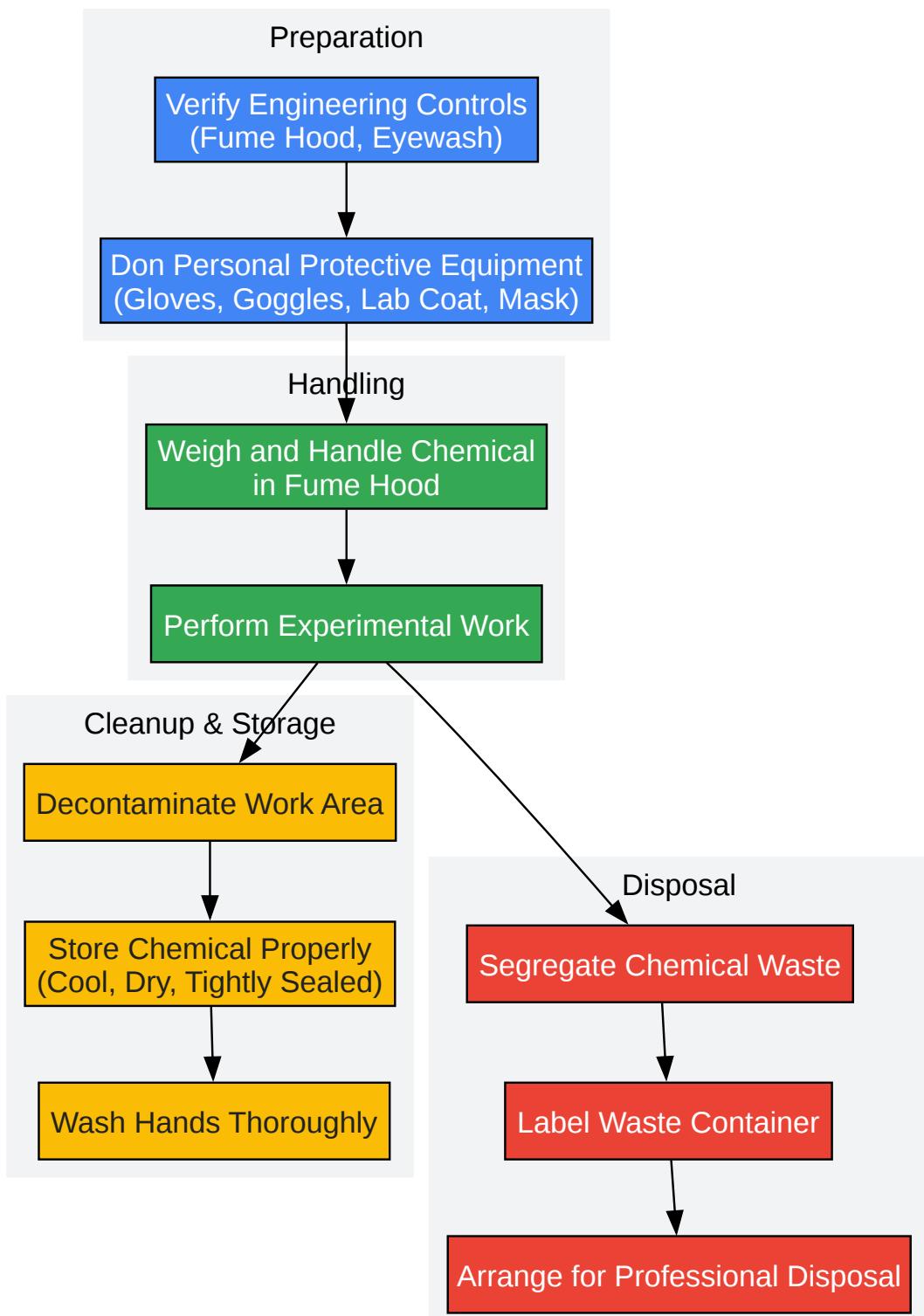
- Solid Waste: Collect waste solid material in a suitable, labeled, and closed container for disposal.[\[1\]](#) Do not create dust when collecting waste.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, bench paper, and pipette tips, should be considered contaminated and disposed of as chemical waste.

Disposal Route

- Chemical Waste Contractor: Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service to arrange for proper disposal.
- Environmental Precautions: Do not allow the product to enter drains or waterways.[\[1\]](#)[\[3\]](#)[\[7\]](#)

Workflow for Safe Handling and Disposal

Workflow for Handling Ethyl 1-aminocyclopropanecarboxylate hydrochloride

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Caption: Logical workflow for the safe handling and disposal of **Ethyl 1-aminocyclopropanecarboxylate hydrochloride**.

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References

- 1. Ethyl 1-aminocyclopropanecarboxylate hydrochloride - Safety Data Sheet [chemicalbook.com]
- 2. Ethyl 1-aminocyclopropane-1-carboxylate hydrochloride | C6H12ClNO2 | CID 386203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. phytotechlab.com [phytotechlab.com]
- 4. Ethyl 1-aminocyclopropanecarboxylate hydrochloride, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. cdn isotopes.com [cdn isotopes.com]
- 6. carlroth.com [carlroth.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. chemimpex.com [chemimpex.com]
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